

An In-depth Technical Guide to Hydrazine Monohydrobromide

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Compound of Interest

Compound Name: *Hydrazine monohydrobromide*

Cat. No.: *B077438*

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This technical guide provides a comprehensive overview of **Hydrazine Monohydrobromide**, including its chemical identity, physicochemical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical Identity and Properties

Hydrazine monohydrobromide, a hydrobromide salt of hydrazine, is a versatile reagent in chemical synthesis.^[1]

- CAS Number: 13775-80-9^{[2][3][4]}
- IUPAC Name: hydrazine;hydrobromide^[3]
- Synonyms: Hydrazinium monobromide, Hydrazine hydrobromide^{[1][3]}
- Molecular Formula: H₅BrN₂^[1]
- Molecular Weight: 112.96 g/mol ^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Hydrazine monohydrobromide** is presented in Table 1.

Property	Value	Reference
Melting Point	87-92 °C	[1]
Boiling Point	190 °C	[1]
Density	2.300 g/cm ³	[1]
Solubility	Soluble in water and lower alcohols; insoluble in most organic solvents.	[1]
Appearance	White monoclinic crystalline flakes.	[1]

Synthesis and Experimental Protocols

Synthesis of Hydrazine Monohydrobromide

The synthesis of **Hydrazine monohydrobromide** is achieved through the reaction of aqueous hydrobromic acid with aqueous hydrazine.[\[1\]](#) Although a detailed, peer-reviewed experimental protocol for this specific synthesis is not readily available in the provided search results, a general procedure can be inferred.

Conceptual Experimental Protocol:

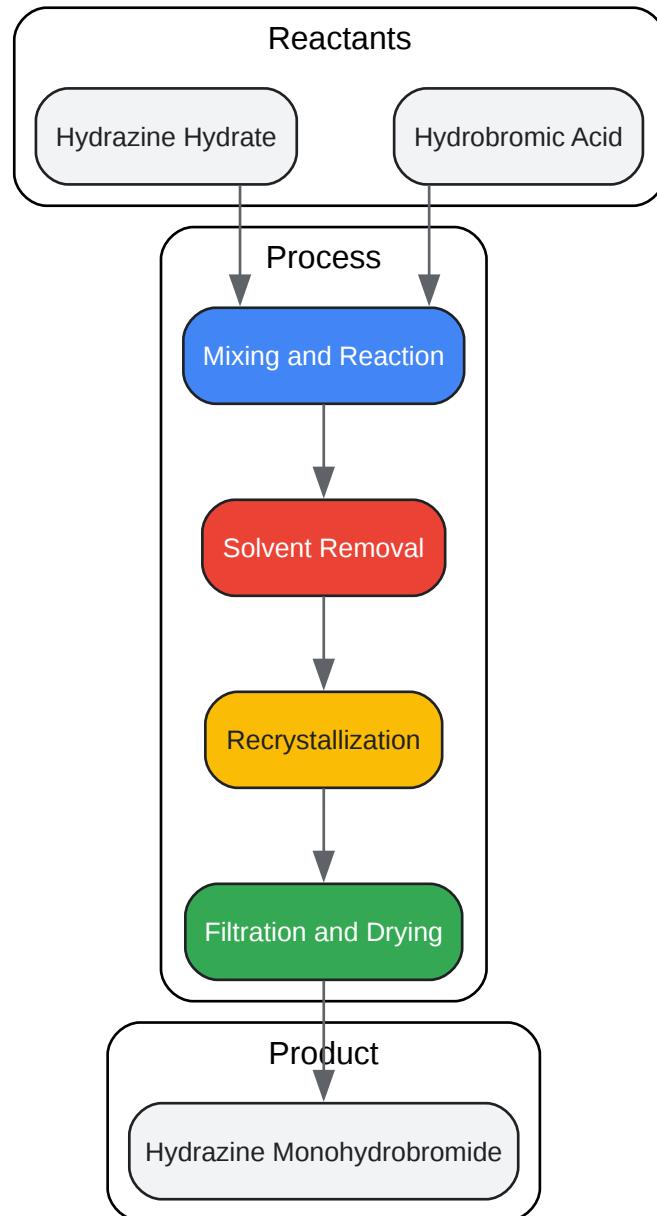
- Reaction: $\text{N}_2\text{H}_4 + \text{HBr} \rightarrow \text{N}_2\text{H}_5\text{Br}$
- Reagents:
 - Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
 - Hydrobromic acid (HBr), aqueous solution
- Procedure:
 - In a well-ventilated fume hood, a solution of hydrazine hydrate is cooled in an ice bath.
 - Stoichiometric amount of hydrobromic acid is added dropwise to the hydrazine solution with constant stirring. The temperature should be monitored and maintained at a low level

to control the exothermic reaction.

- After the addition is complete, the reaction mixture is allowed to stir for a specified period to ensure complete reaction.
- The resulting solution is then concentrated under reduced pressure to remove water.
- The crude product is recrystallized from a suitable solvent (e.g., ethanol) to yield purified **Hydrazine monohydrobromide** crystals.
- The crystals are collected by filtration, washed with a cold solvent, and dried under vacuum.

A visual representation of this conceptual synthesis workflow is provided below.

Conceptual Synthesis of Hydrazine Monohydrobromide

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Caption: Conceptual workflow for the synthesis of **Hydrazine monohydrobromide**.

Applications in Research and Development

Hydrazine monohydrobromide serves as a valuable intermediate in the synthesis of various organic compounds.[1]

Synthesis of Heterocyclic Compounds

It is utilized in the synthesis of compounds such as 2-(2'-furoyl)-4(5)-(2'-furanyl)-1H-imidazole (FFI).[1]

Inorganic Synthesis

Hydrazine monohydrobromide is employed in the synthesis of bromostannates and bromostannites through reaction with tin bromide.[1]

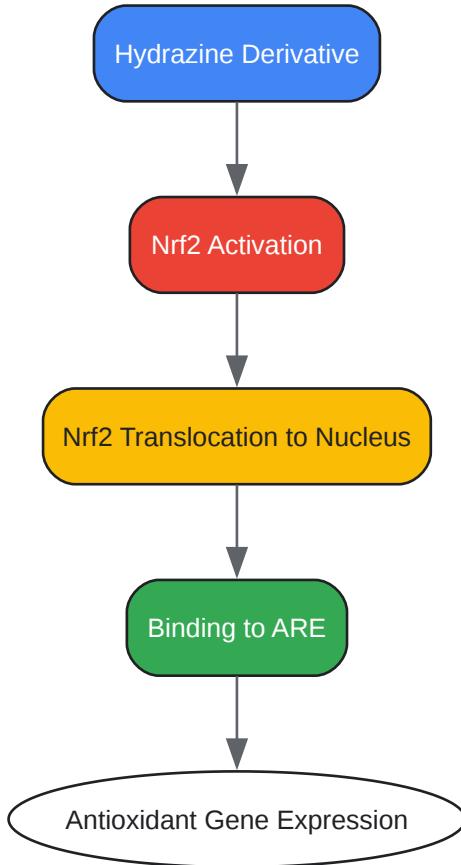
Role in Drug Discovery

While specific drug development pathways involving **Hydrazine monohydrobromide** are not extensively documented, the broader class of hydrazines and their derivatives are of significant interest in medicinal chemistry. They serve as key building blocks for synthesizing a wide range of biologically active molecules.

One related compound, hydralazine, which also contains a hydrazine moiety, has been shown to activate the Nrf2-ARE (Nuclear factor erythroid 2-related factor 2-antioxidant response element) signaling pathway.[5] This pathway is a critical regulator of cellular defense against oxidative stress. The activation of this pathway by hydralazine suggests a potential, though not directly confirmed, area of investigation for other hydrazine-containing compounds like **Hydrazine monohydrobromide**.

The diagram below illustrates a simplified representation of the Nrf2-ARE signaling pathway, which could be a hypothetical target for investigation with hydrazine derivatives.

Hypothetical Signaling Pathway Modulation by Hydrazine Derivatives



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Caption: Simplified Nrf2-ARE pathway, a potential area of study for hydrazine compounds.

Analytical Methods

The analysis of hydrazine and its derivatives in various matrices is typically performed using methods such as spectrophotometry, high-performance liquid chromatography (HPLC), and gas chromatography (GC).^[6] For accurate quantification, especially in biological samples, derivatization is often required prior to chromatographic analysis.^[6]

Safety and Handling

Hydrazine monohydrobromide is classified as a hazardous substance and requires careful handling in a laboratory setting.

Safety Data Summary:

Hazard	Description
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.
Corrosivity	Causes severe skin burns and eye damage.
Sensitization	May cause an allergic skin reaction.
Carcinogenicity	Suspected of causing cancer.
Mutagenicity	Suspected of causing genetic defects.
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

This guide provides a foundational understanding of **Hydrazine monohydrobromide** for professionals in research and drug development. Further investigation into specific reaction conditions and biological activities is recommended for its effective and safe application.

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